

# 5-Fluoro-1-indanone chemical properties and structure

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## Compound of Interest

Compound Name: 5-Fluoro-1-indanone

Cat. No.: B1345631

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## 5-Fluoro-1-indanone: A Comprehensive Technical Guide

### An In-depth Examination of the Chemical Properties, Structure, and Synthetic Methodologies for Researchers, Scientists, and Drug Development Professionals

**Introduction:** **5-Fluoro-1-indanone** is a fluorinated organic compound that serves as a versatile building block in medicinal chemistry and organic synthesis.<sup>[1]</sup> Its unique properties, conferred by the presence of a fluorine atom, make it a valuable intermediate in the development of novel therapeutic agents, including anti-inflammatory and anti-cancer drugs.<sup>[1]</sup> This technical guide provides a detailed overview of the chemical and physical properties, structural information, and experimental protocols related to **5-Fluoro-1-indanone**.

## Chemical and Physical Properties

The key physicochemical properties of **5-Fluoro-1-indanone** are summarized in the table below, providing a comprehensive overview for laboratory use and computational modeling.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>7</sub> FO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	150.15 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White to yellow crystalline powder or solid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Melting Point	38-40 °C	<a href="#">[2]</a> <a href="#">[7]</a>
Boiling Point	113-114 °C	<a href="#">[2]</a> <a href="#">[7]</a>
92-93 °C at 3.0 mmHg	<a href="#">[8]</a>	
Density	1.216 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[7]</a>
Solubility in Water	Insoluble	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Flash Point	113 °C (235.4 °F) - closed cup	<a href="#">[7]</a>
Refractive Index	1.560	<a href="#">[3]</a>

## Structural Information

The structural details of **5-Fluoro-1-indanone** are fundamental to understanding its reactivity and application in synthesis.

Identifier	Value	Source
IUPAC Name	5-fluoro-2,3-dihydroinden-1-one	<a href="#">[5]</a>
CAS Number	700-84-5	<a href="#">[2]</a>
SMILES String	FC1CCC2C(=O)CCc2c1	<a href="#">[7]</a>
InChI Key	WVPPBVAMKNQXJA-UHFFFAOYSA-N	<a href="#">[4]</a> <a href="#">[5]</a>

## Experimental Protocols

## Synthesis of 5-Fluoro-1-indanone

A common method for the synthesis of **5-Fluoro-1-indanone** involves the cyclization of 3-(3-Fluorophenyl)propanoic acid.[4]

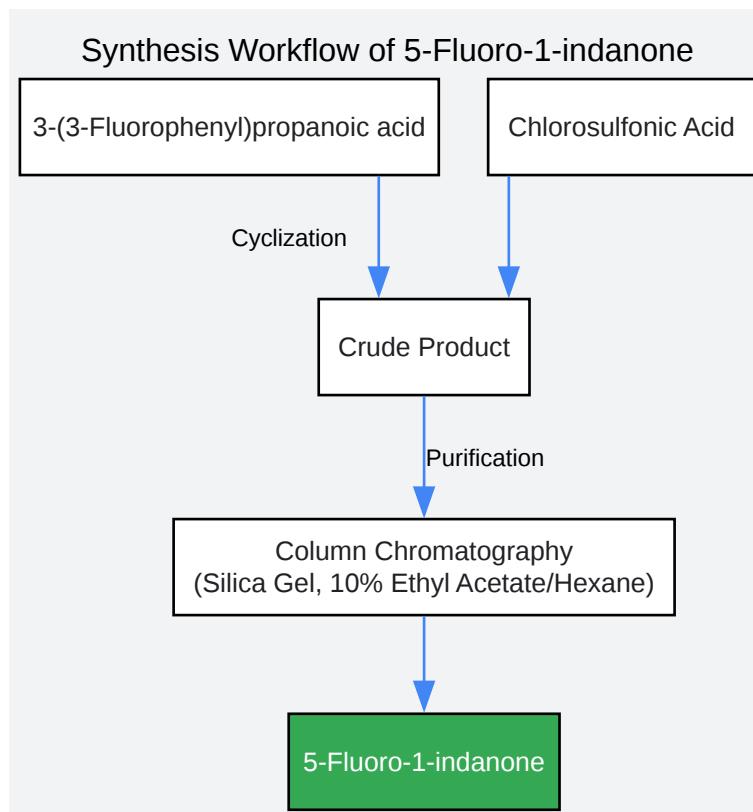
Materials:

- 3-(3-Fluorophenyl)propanoic acid (2.0 g, 11.8 mmol)[4]
- Chlorosulfonic acid (20 mL)[4]
- Silica gel for column chromatography[4]
- Ethyl acetate[4]
- Hexane[4]

Procedure:

- The cyclization of 3-(3-Fluorophenyl)propanoic acid is achieved using chlorosulfonic acid to yield the crude product.[4]
- The crude product is then purified by column chromatography on silica gel.[4]
- The elution is performed using a solvent system of 10% ethyl acetate in hexane.[4]
- This process affords 1.2 g of **5-Fluoro-1-indanone**, which corresponds to a yield of 70.5%. [4]

Another reported method involves the reaction of 1-indanone with hydrogen fluoride under acidic catalysis, typically conducted at low temperatures in an inert atmosphere.[2]



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### Synthesis Workflow of **5-Fluoro-1-indanone**

## Analytical Characterization

The structural confirmation and purity assessment of **5-Fluoro-1-indanone** are typically performed using standard spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR spectra for **5-Fluoro-1-indanone** are available in public databases and from commercial suppliers.<sup>[5]</sup> These spectra are crucial for confirming the arrangement of protons in the molecule.

Infrared (IR) Spectroscopy:

- FTIR and ATR-IR spectra have been recorded for **5-Fluoro-1-indanone** and are accessible through various chemical databases.<sup>[5]</sup> The IR spectrum will prominently feature a strong

absorption band corresponding to the carbonyl (C=O) group, a characteristic feature of ketones.

Mass Spectrometry (MS):

- Mass spectrometry data is available through resources such as the NIST Mass Spectrometry Data Center.[\[5\]](#) This data is used to determine the molecular weight and fragmentation pattern of the compound, further confirming its identity.

## Applications in Research and Development

**5-Fluoro-1-indanone** is a key intermediate in the synthesis of various biologically active molecules.[\[1\]](#)

- It has been utilized in the preparation of precursors for thiosemicarbazones, which have been investigated as potential anti-Trypanosoma cruzi agents.[\[9\]](#)[\[10\]](#)
- The compound also serves as a starting material in the synthesis of 6-fluoro-1,2,3,4-tetrahydroquinoline hydrochloride.[\[9\]](#)[\[10\]](#)
- Its role as a building block in medicinal chemistry is significant, particularly in the development of compounds with potential anti-inflammatory and anti-cancer properties.[\[1\]](#) The introduction of fluorine can enhance the metabolic stability and bioactivity of drug candidates.[\[1\]](#)

## Safety and Handling

**5-Fluoro-1-indanone** is classified as a hazardous substance and requires careful handling in a laboratory setting.

Hazard Classifications:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled (Acute Tox. 4).[\[5\]](#)[\[7\]](#)
- Skin Irritation: Causes skin irritation (Skin Irrit. 2).[\[5\]](#)[\[7\]](#)
- Eye Irritation: Causes serious eye irritation (Eye Irrit. 2).[\[5\]](#)[\[7\]](#)

- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation (STOT SE 3).[7][11]

#### Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[7] A dust mask (type N95 or equivalent) is also recommended.[7]
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area. Wash skin thoroughly after handling.
- Storage: Store in a well-ventilated place and keep the container tightly closed.[11] Recommended storage is in a refrigerator.[3]

In case of exposure, it is crucial to follow standard first-aid measures and seek medical advice. [2][11] For instance, in case of eye contact, rinse immediately with plenty of water.[2] If inhaled, move the person to fresh air.[11]

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